

An In-depth Technical Guide to 2-Bromo-6-butoxynaphthalene

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Compound of Interest

Compound Name: 2-Bromo-6-butoxynaphthalene

Cat. No.: B1275572

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This guide provides detailed information on the molecular properties of **2-Bromo-6-butoxynaphthalene**, a compound of interest for researchers, scientists, and professionals in drug development.

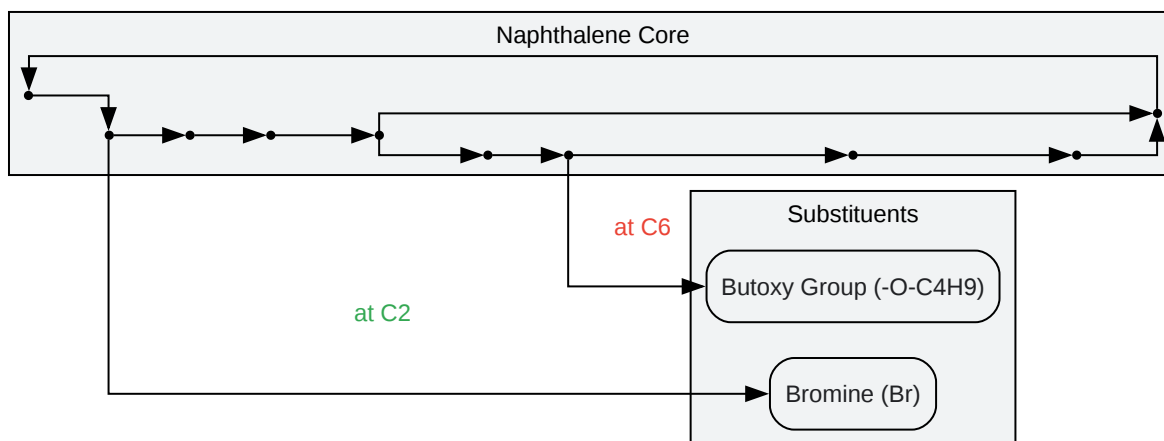
Core Molecular Data

2-Bromo-6-butoxynaphthalene is an organic compound featuring a naphthalene core structure.^[1] This guide focuses on the n-butoxy isomer, though a sec-butoxy variant also exists.^{[1][2]} The key quantitative data for this compound are summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₅ BrO ^{[3][4][5][6]}
Molecular Weight	279.17 g/mol ^{[3][4][5][6]}
Exact Mass	278.03063 Da ^{[2][5]}
Isomeric Form	2-Bromo-6-n-butoxynaphthalene ^[6]
CAS Number	66217-20-7 ^{[3][4]}

Structural Representation

The molecular structure consists of a naphthalene ring substituted with a bromine atom at the 2-position and a butoxy group at the 6-position.



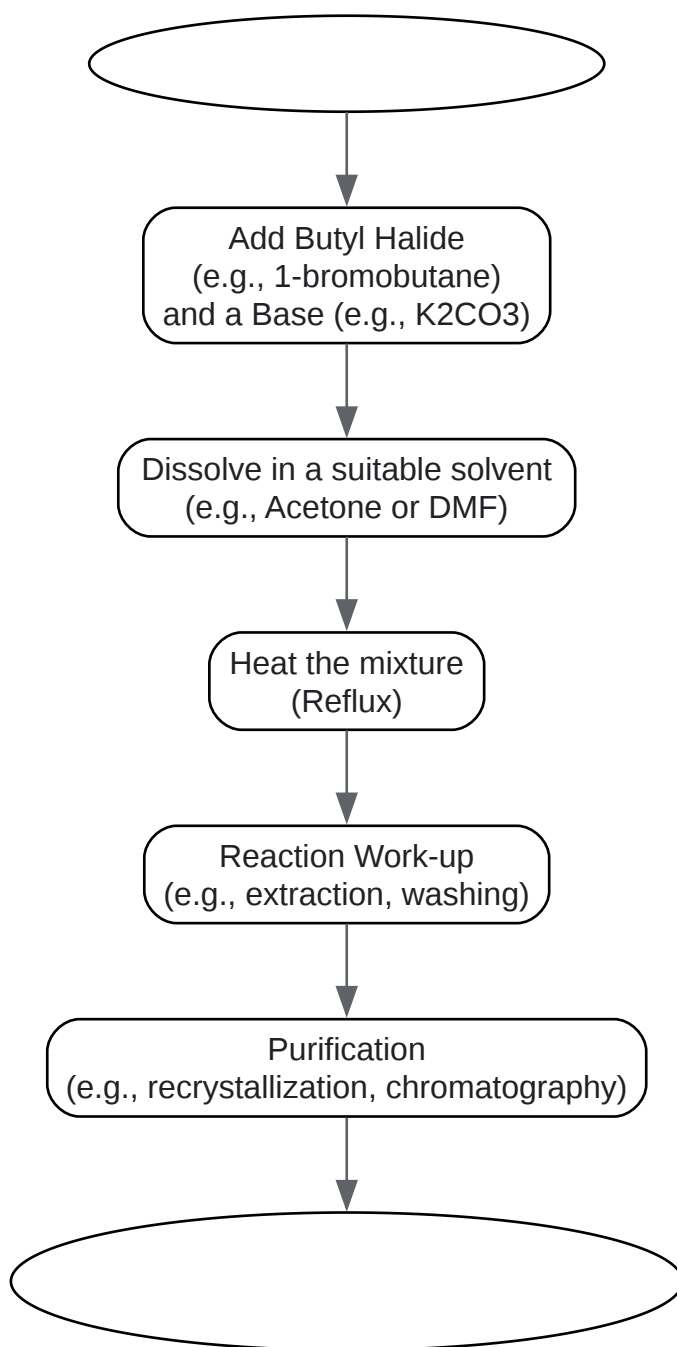
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A diagram illustrating the core naphthalene structure and its primary substituents.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Bromo-6-butoxynaphthalene** are critical for reproducible research. While specific experimental details can vary, a general synthetic approach involves the etherification of 2-bromo-6-naphthol with a suitable butyl halide.

General Synthesis Workflow:



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References

- 1. Buy 2-Bromo-6-(sec-butoxy)naphthalene | 1492479-97-6 [smolecule.com]
- 2. 2-Bromo-6-(sec-butoxy)naphthalene | C₁₄H₁₅BrO | CID 63529617 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-BROMO-6-BUTOXYNAPHTHALENE synthesis - chemicalbook [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. 2-Bromo-6-butoxynaphthalene | C₁₄H₁₅BrO | CID 3798414 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
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